

A Technical Guide to the Spectroscopic Profile of 2-Chloro-4'-methylbenzophenone

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Compound of Interest

Compound Name: 2-Chloro-4'-methylbenzophenone

CAS No.: 5953-00-4

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic characteristics of **2-Chloro-4'-methylbenzophenone**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes theoretical predictions with established principles of spectroscopic interpretation to offer a robust understanding of its molecular structure and behavior. In the absence of publicly available experimental spectra for this specific compound, this guide leverages predictive models and comparative data from structurally analogous compounds to elucidate its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles.

Introduction to 2-Chloro-4'-methylbenzophenone

2-Chloro-4'-methylbenzophenone is a diaryl ketone, a class of compounds with significant applications in organic synthesis, photochemistry, and medicinal chemistry. Its structure, featuring a benzoyl group substituted with a chlorine atom and a tolyl group, suggests a complex and informative spectroscopic signature. Understanding this signature is paramount for its identification, purity assessment, and the elucidation of its role in various chemical reactions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for delineating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR spectra of **2-Chloro-4'-methylbenzophenone** are detailed below, with chemical shifts referenced to tetramethylsilane (TMS).

Predicted ^1H NMR Spectrum

The proton NMR spectrum is anticipated to reveal nine distinct signals corresponding to the aromatic and methyl protons. The chemical shifts are influenced by the electron-withdrawing effect of the carbonyl and chloro groups and the electron-donating nature of the methyl group.

Table 1: Predicted ^1H NMR Data for **2-Chloro-4'-methylbenzophenone** in CDCl_3

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.80	d	2H	H-2', H-6'
~7.50-7.60	m	1H	H-6
~7.35-7.45	m	3H	H-3, H-4, H-5
~7.30	d	2H	H-3', H-5'
~2.45	s	3H	-CH ₃

Note: These are predicted values and may vary slightly from experimental data.

Interpretation and Rationale:

The protons on the 4'-methylbenzoyl ring (H-2', H-6', H-3', H-5') are expected to exhibit a typical AA'BB' system, appearing as two doublets. The protons ortho to the carbonyl group (H-2', H-6') will be the most deshielded due to the anisotropic effect of the C=O bond. The protons on the 2-chlorobenzoyl ring will show more complex splitting patterns due to the influence of both the carbonyl and the chloro substituents. The methyl protons will appear as a sharp singlet in the upfield region. This prediction is supported by experimental data for 4-methylbenzophenone, which shows aromatic protons in the range of 7.28-7.78 ppm and a methyl singlet at 2.44 ppm[1].

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum is predicted to show 12 distinct signals, one for each unique carbon environment. The carbonyl carbon is expected to be the most downfield signal.

Table 2: Predicted ^{13}C NMR Data for **2-Chloro-4'-methylbenzophenone** in CDCl_3

Chemical Shift (ppm)	Assignment
~195-197	C=O
~144	C-4'
~138	C-1'
~137	C-1
~135	C-2
~132	C-3
~131	C-6
~130	C-2', C-6'
~129	C-3', C-5'
~128	C-4
~127	C-5
~21.7	-CH ₃

Note: These are predicted values and may vary slightly from experimental data.

Interpretation and Rationale:

The chemical shift of the carbonyl carbon is characteristic of benzophenones. The quaternary carbons (C-1, C-1', C-2, C-4') will have distinct chemical shifts. The presence of the electron-withdrawing chlorine atom is expected to deshield the ortho and para carbons of the chlorinated ring. The methyl carbon will appear at a characteristic upfield chemical shift. These predictions are in line with the experimental data for 4-methylbenzophenone, which shows a

carbonyl carbon at 196.5 ppm and a methyl carbon at 21.7 ppm[1]. The typical range for carbon atoms in aromatic rings is between 125-150 ppm[2].

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **2-Chloro-4'-methylbenzophenone** is expected to be dominated by a strong absorption band corresponding to the carbonyl stretching vibration.

Table 3: Predicted Characteristic IR Absorption Bands for **2-Chloro-4'-methylbenzophenone**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050-3100	Medium-Weak	Aromatic C-H Stretch
~2850-2960	Weak	Aliphatic C-H Stretch (-CH ₃)
~1660-1680	Strong	C=O Stretch (Ketone)
~1590-1600	Medium	Aromatic C=C Stretch
~1450-1500	Medium	Aromatic C=C Stretch
~1100-1200	Medium-Strong	C-Cl Stretch
~700-850	Strong	C-H Bending (out-of-plane)

Interpretation and Rationale:

The most prominent peak will be the carbonyl stretch, which is characteristic of diaryl ketones. Its exact position is influenced by the electronic effects of the substituents on the aromatic rings. The presence of both electron-donating (methyl) and electron-withdrawing (chloro) groups will modulate this frequency. The aromatic C-H stretching vibrations appear above 3000 cm⁻¹, while the aliphatic C-H stretching from the methyl group will be just below 3000 cm⁻¹. The C-Cl stretch typically appears in the fingerprint region. The out-of-plane C-H bending vibrations can provide information about the substitution pattern of the aromatic rings.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For **2-Chloro-4'-methylbenzophenone**, electron ionization (EI) is a common technique.

Predicted Mass Spectrum Data:

- **Molecular Ion (M^+):** The molecular ion peak is expected at m/z 230, corresponding to the molecular formula $C_{14}H_{11}ClO$. Due to the natural isotopic abundance of chlorine ($^{35}Cl: ^{37}Cl \approx 3:1$), an $M+2$ peak at m/z 232 with approximately one-third the intensity of the molecular ion peak is anticipated[3].
- **Major Fragment Ions:** The fragmentation is likely to proceed through cleavage of the bonds adjacent to the carbonyl group.

Table 4: Predicted Major Fragment Ions in the Mass Spectrum of **2-Chloro-4'-methylbenzophenone**

m/z	Proposed Fragment
230/232	$[C_{14}H_{11}ClO]^+$ (Molecular Ion)
195	$[M - Cl]^+$
119	$[C_7H_7CO]^+$ (p-toluoyl cation)
111/113	$[C_6H_4Cl]^+$ (chlorophenyl cation)
91	$[C_7H_7]^+$ (tropylium ion)
77	$[C_6H_5]^+$ (phenyl cation)

Interpretation and Rationale:

The presence of the isotopic cluster for chlorine-containing fragments is a key diagnostic feature. The most stable acylium ions are expected to be major fragments. The p-toluoyl cation (m/z 119) is a likely prominent peak due to the stability of the benzyl-type cation. The chlorobenzoyl cation would also be a significant fragment. Further fragmentation of these primary ions can lead to the other observed smaller fragments. The fragmentation pattern of 4-methylbenzophenone, which shows a base peak at m/z 119, supports this prediction[4].

Experimental Protocols

The following are generalized, yet detailed, protocols for acquiring the spectroscopic data discussed. These represent standard laboratory practices and should be adapted based on the specific instrumentation available.

NMR Data Acquisition

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra.

Methodology:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **2-Chloro-4'-methylbenzophenone** for ^1H NMR, and 20-50 mg for ^{13}C NMR[5].
 - Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) TMS in a clean, dry vial.
 - Transfer the solution to a 5 mm NMR tube. Ensure the sample height is adequate for the spectrometer being used.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer.
 - Lock onto the deuterium signal of the CDCl_3 .
 - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
- Data Acquisition:
 - Acquire the ^1H NMR spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to achieve a good signal-to-noise ratio.

- Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans will be necessary due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the raw data.
 - Phase the spectra and perform baseline correction.
 - Calibrate the chemical shift scale using the TMS signal at 0 ppm.
 - Integrate the signals in the ^1H NMR spectrum.

IR Data Acquisition

Objective: To obtain a high-quality infrared spectrum to identify functional groups.

Methodology (Attenuated Total Reflectance - ATR):

- Sample Preparation:
 - Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Background Spectrum:
 - Acquire a background spectrum of the empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Sample Analysis:
 - Place a small amount of solid **2-Chloro-4'-methylbenzophenone** onto the ATR crystal.
 - Apply pressure using the ATR press to ensure good contact between the sample and the crystal^[6].
- Data Acquisition:

- Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. The typical spectral range is 4000-400 cm^{-1} .

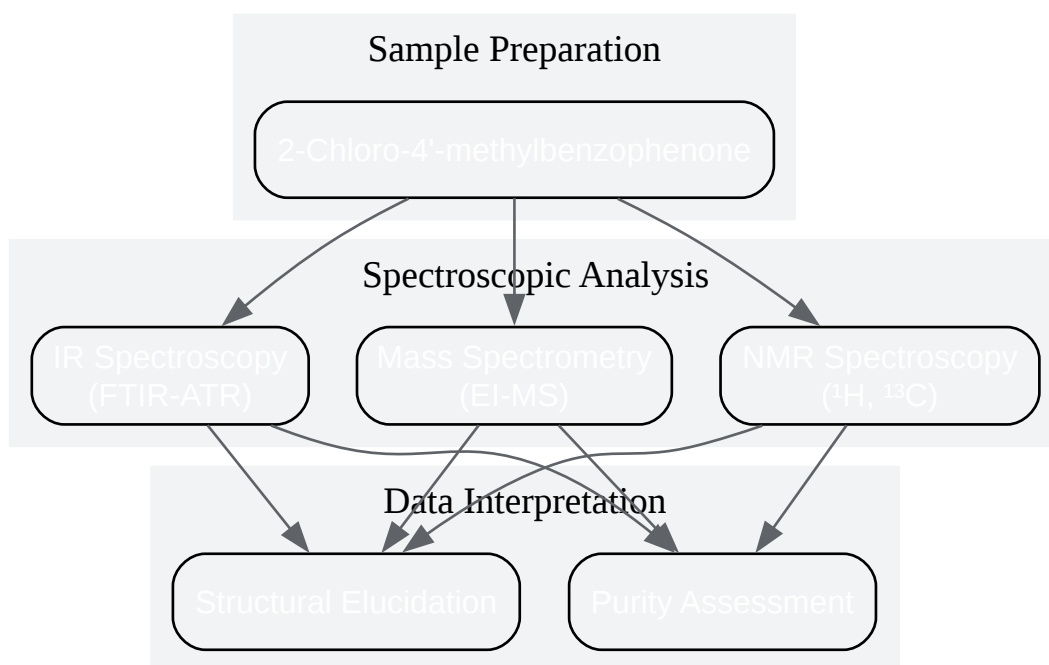
Mass Spectrometry Data Acquisition

Objective: To determine the molecular weight and fragmentation pattern.

Methodology (Electron Ionization - EI):

- Sample Introduction:
 - Introduce a small amount of the sample into the ion source. This can be done via a direct insertion probe for solid samples or via a gas chromatograph (GC-MS) for volatile samples[7].
- Ionization:
 - Bombard the sample with a beam of high-energy electrons (typically 70 eV) to induce ionization and fragmentation[8][9].
- Mass Analysis:
 - The resulting ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight).
 - The ions are separated based on their mass-to-charge ratio (m/z).
- Detection:
 - The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z .

Visualizations



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Figure 2: General workflow for the spectroscopic analysis of **2-Chloro-4'-methylbenzophenone**.

Conclusion

This technical guide provides a detailed, albeit predictive, spectroscopic characterization of **2-Chloro-4'-methylbenzophenone**. By integrating theoretical predictions with comparative data from analogous compounds, a comprehensive understanding of its NMR, IR, and MS profiles has been established. The provided protocols offer a standardized approach for the experimental verification of these predictions. This guide serves as a valuable resource for researchers and scientists, enabling them to confidently identify and characterize this compound in their work.

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